

A Deep Dive into the Solubility and Solvent Compatibility of (R)-(-)-2-Hexanol

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Compound of Interest

Compound Name: (R)-(-)-2-Hexanol

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(R)-(-)-2-Hexanol, a chiral secondary alcohol, is a valuable building block in asymmetric synthesis, particularly in the pharmaceutical and fragrance industries. A thorough understanding of its solubility profile and compatibility with various solvents is paramount for its effective use in reaction chemistry, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **(R)-(-)-2-Hexanol**, supported by experimental protocols and a logical workflow for solvent selection.

Core Physical and Chemical Properties

Before delving into its solubility, a summary of the key physical and chemical properties of **(R)-(-)-2-Hexanol** is presented in the table below. It is important to note that while much of the available quantitative solubility data pertains to the racemic mixture, 2-hexanol, this information serves as a reliable proxy for the (R)-enantiomer in achiral solvent systems, as the fundamental intermolecular forces governing solubility are not significantly influenced by stereochemistry in such cases.

Property	Value
Molecular Formula	C ₆ H ₁₄ O
Molecular Weight	102.17 g/mol [1]
Appearance	Colorless liquid
Boiling Point	137-138 °C at 760 mmHg [2]
Density	0.814 g/mL at 20 °C [2]
CAS Number	26549-24-6 [3]

Solubility Profile of (R)-(-)-2-Hexanol

The solubility of **(R)-(-)-2-Hexanol** is dictated by its molecular structure: a six-carbon aliphatic chain that imparts nonpolar character, and a hydroxyl (-OH) group that can participate in hydrogen bonding, contributing to its polarity. This amphiphilic nature results in varying degrees of solubility across a spectrum of solvents.

The following table summarizes the quantitative solubility data for 2-hexanol, which can be considered representative for **(R)-(-)-2-Hexanol** in achiral solvents.

Solvent Class	Solvent	Solubility (g/L) at 25°C	Qualitative Solubility
Protic Solvents			
Water	14[1]	Sparingly Soluble	
Methanol	1319.98[4]	Miscible	
Ethanol	1315.9[4]	Miscible	
Isopropanol	1282.96[4]	Miscible	
n-Butanol	1158.63[4]	Miscible	
Aprotic Polar Solvents			
Acetone	542.0[4]	Soluble	
Ethyl Acetate	299.17[4]	Soluble	
Acetonitrile	309.13[4]	Soluble	
Dimethyl Sulfoxide (DMSO)	617.06[4]	Soluble	
Dichloromethane	423.16[4]	Soluble	
Aprotic Nonpolar Solvents			
Diethyl Ether	455.93[4]	Soluble	
Toluene	107.04[4]	Soluble	
n-Hexane	293.35[4]	Soluble	
Cyclohexane	171.93[4]	Soluble	

Solvent Compatibility

Based on the principle of "like dissolves like," **(R)-(-)-2-Hexanol** exhibits excellent compatibility with a wide range of organic solvents.

- **Polar Protic Solvents:** Due to its hydroxyl group, it is miscible with other short-chain alcohols like methanol, ethanol, and isopropanol through the formation of hydrogen bonds.
- **Polar Aprotic Solvents:** It is readily soluble in polar aprotic solvents such as acetone, ethyl acetate, and DMSO, which can act as hydrogen bond acceptors.
- **Nonpolar Solvents:** The hexyl chain allows for significant van der Waals interactions, rendering it soluble in nonpolar solvents like hexane, toluene, and diethyl ether.
- **Aqueous Incompatibility:** Its relatively long hydrocarbon chain limits its solubility in water, making it only sparingly soluble.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the qualitative and quantitative determination of the solubility of a compound like **(R)-(-)-2-Hexanol**.

Qualitative Solubility Assessment

Objective: To rapidly determine if a substance is soluble, sparingly soluble, or insoluble in a given solvent.

Materials:

- **(R)-(-)-2-Hexanol**
- A range of solvents (e.g., water, ethanol, hexane)
- Small test tubes (13x100 mm)
- Vortex mixer
- Pipettes

Procedure:

- Add approximately 2 mL of the chosen solvent to a clean, dry test tube.
- Add 2-3 drops (approximately 0.1 mL) of **(R)-(-)-2-Hexanol** to the solvent.

- Vortex the mixture for 30-60 seconds.
- Observe the solution against a well-lit background.
- Interpretation of Results:
 - Soluble: A clear, homogeneous solution is formed with no visible droplets of the solute.
 - Sparingly Soluble: The solution appears cloudy or forms a fine emulsion, or a significant portion of the solute dissolves but a small amount remains as a separate phase.
 - Insoluble: Two distinct layers are observed, or the droplets of the solute do not diminish in size.

Quantitative Solubility Determination (Gravimetric Method)

Objective: To determine the precise concentration of a saturated solution of **(R)-(-)-2-Hexanol** in a specific solvent at a given temperature.

Materials:

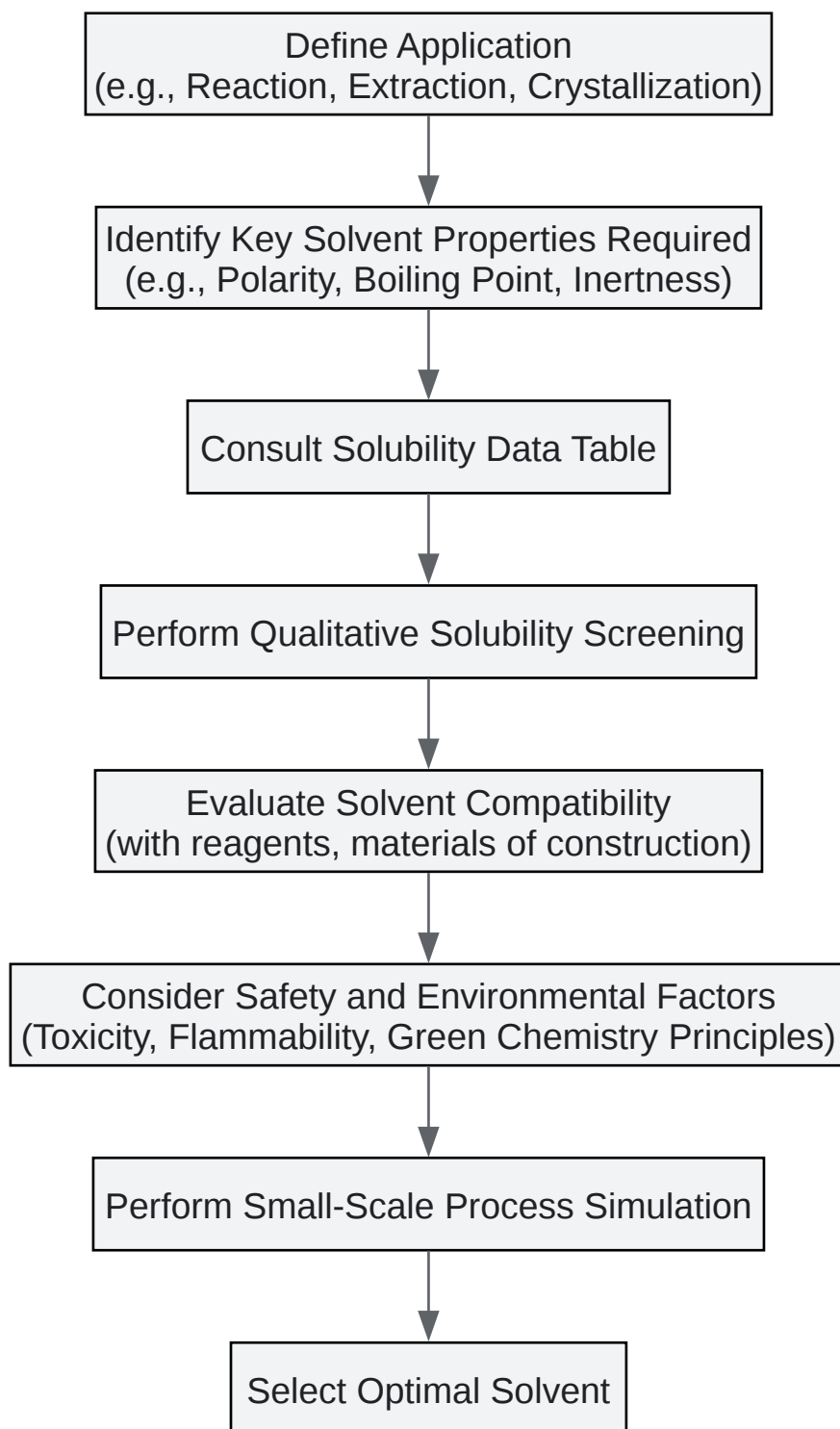
- **(R)-(-)-2-Hexanol**
- Chosen solvent
- Scintillation vials or small flasks with secure caps
- Constant temperature bath or incubator
- Analytical balance
- Syringe filters (0.45 μm , PTFE or other solvent-compatible material)
- Glass syringes
- Pre-weighed evaporation dishes

Procedure:

- Add an excess amount of **(R)-(-)-2-Hexanol** to a known volume of the solvent in a scintillation vial (e.g., 5 mL of solvent). The presence of undissolved solute is crucial to ensure saturation.
- Securely cap the vial and place it in a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or orbital shaker can be used.
- After equilibration, allow the vial to sit undisturbed in the temperature bath for at least 2 hours to allow any undissolved material to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a glass syringe. Avoid disturbing the undissolved solute.
- Attach a syringe filter to the syringe and dispense the saturated solution into a pre-weighed evaporation dish. Record the exact volume transferred.
- Carefully evaporate the solvent from the dish in a fume hood or under a gentle stream of nitrogen. Avoid excessive heating that could volatilize the **(R)-(-)-2-Hexanol**.
- Once the solvent has completely evaporated, reweigh the evaporation dish containing the dried solute.
- Calculation:
 - Mass of dissolved **(R)-(-)-2-Hexanol** = (Final weight of dish + solute) - (Initial weight of dish)
 - Solubility (g/L) = (Mass of dissolved **(R)-(-)-2-Hexanol** in g) / (Volume of solution transferred in L)

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is a critical step in any process involving **(R)-(-)-2-Hexanol**. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for selecting an optimal solvent for **(R)-(-)-2-Hexanol**.

In conclusion, **(R)-(-)-2-Hexanol**'s amphiphilic character provides it with a versatile solubility profile, making it compatible with a broad array of common organic solvents. This technical guide offers the foundational data and methodologies necessary for researchers and professionals to make informed decisions regarding solvent selection for applications involving this important chiral alcohol.

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